

Technical Guide: MP470 (Amuvatinib) Hydrochloride Pathway Inhibition

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Compound of Interest

Compound Name: MP470 hydrochloride

Cat. No.: B10800936

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Dual-Mechanism Targeting of c-Met/AXL and DNA Repair Suppression

Executive Summary

MP470 (Amuvatinib) Hydrochloride represents a distinct class of multi-targeted tyrosine kinase inhibitors (TKIs) that possesses a unique "dual-threat" mechanism. Unlike standard TKIs that solely target cell surface receptors, MP470 HCl simultaneously inhibits survival signaling (via c-Met, AXL, and PDGFR α) and suppresses the expression of Rad51, a critical recombinase in the Homologous Recombination (HR) DNA repair pathway.

This guide details the molecular causality of MP470, provides validated IC50 data, and outlines rigorous experimental protocols for assessing its synergistic potential with DNA-damaging chemotherapy (platinum agents and topoisomerase inhibitors).

Molecular Mechanism & Target Profile[1][2][3][4][5] The Kinase Inhibition Profile

MP470 functions as an ATP-competitive inhibitor. Its efficacy is driven by blocking the "bypass signaling" often responsible for resistance to standard chemotherapy and EGFR inhibitors.

- c-Met (HGFR): Overexpression leads to invasion and metastasis. MP470 blocks c-Met phosphorylation, downstream PI3K/AKT signaling, and cell migration.
- AXL: A member of the TAM family, AXL is a key driver of Epithelial-to-Mesenchymal Transition (EMT) and drug resistance. MP470 is highly potent against AXL.
- PDGFR α : Inhibition disrupts stromal support and tumor cell proliferation.

The Rad51 Suppression (Synthetic Lethality)

The distinguishing feature of MP470 is its ability to downregulate Rad51 protein levels. Rad51 is essential for repairing DNA Double-Strand Breaks (DSBs) via Homologous Recombination.

[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Mechanism: MP470 does not directly inhibit Rad51 catalytic activity but suppresses its expression (likely via ribosomal protein S6 phosphorylation inhibition), leading to a "BRCA-ness" phenotype.
- Result: Tumor cells become hypersensitive to DSB-inducing agents (e.g., Cisplatin, Etoposide) because they lack the machinery to repair the damage.

Quantitative Potency Data (IC50)

Table 1: Inhibitory Concentration (IC50) values for MP470 against key targets.

Target Kinase	IC50 (nM)	Biological Relevance
AXL	0.44 - 3.4	Ultra-potent inhibition; blocks EMT and metastasis.
c-Met (Wild Type)	~7 - 30	Blocks HGF-mediated migration and invasion.
PDGFR α (Mutant)	40 - 80	Targets stromal interactions and specific GIST mutations.
c-Kit (D816H)	10	Highly potent against specific mastocytosis-related mutations.
c-Kit (Wild Type)	>100	Lower affinity for WT c-Kit reduces hematologic toxicity.

Pathway Visualization

The following diagram illustrates the dual mechanism: the blockade of survival signaling (Left) and the disruption of DNA repair (Right).

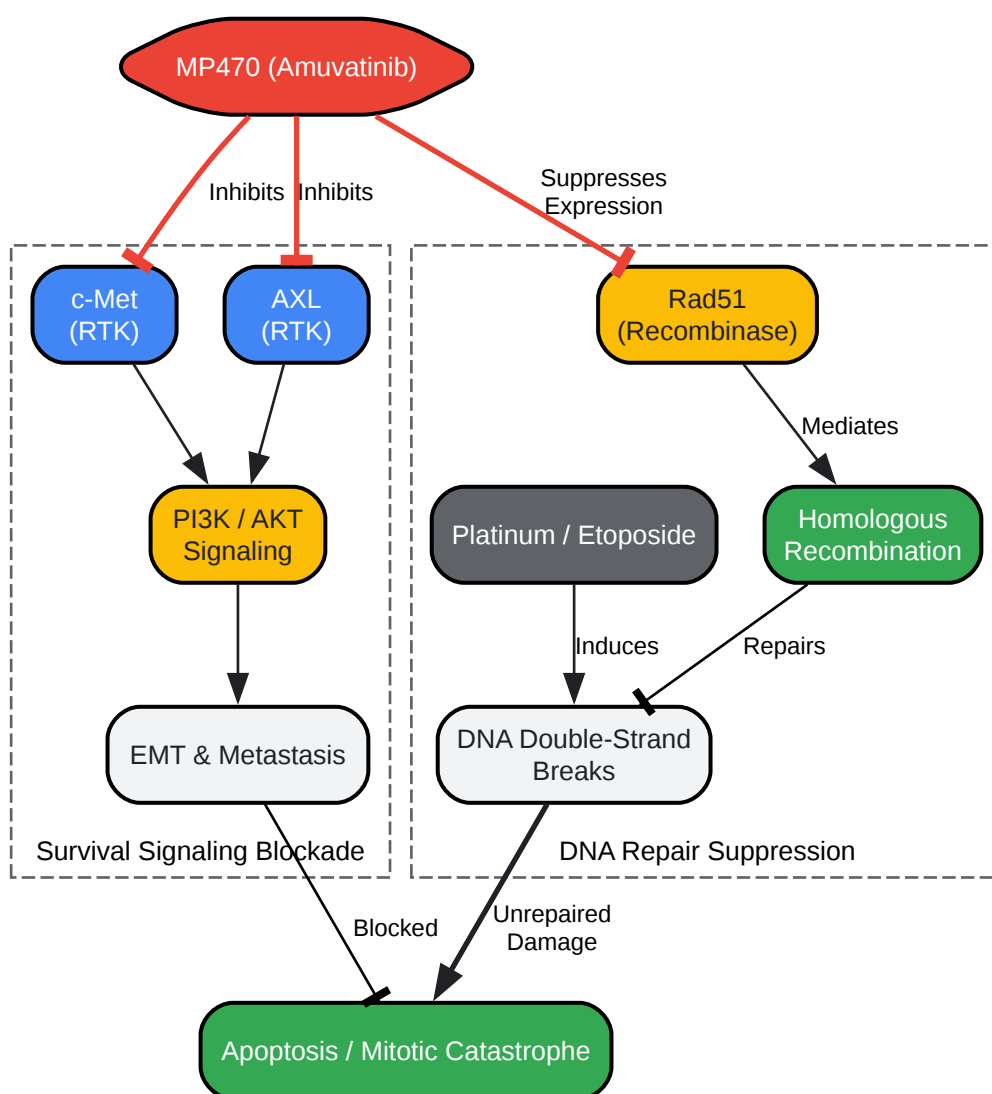


Figure 1: MP470 Dual-Mechanism of Action (Kinase Inhibition + DNA Repair Suppression)

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Experimental Protocols

Protocol A: Validation of Rad51 Suppression (Immunofluorescence)

Objective: Confirm that MP470 reduces Rad51 foci formation in response to DNA damage (e.g., Ionizing Radiation or Cisplatin).

Reagents:

- Primary Antibody: Anti-Rad51 (Rabbit polyclonal, e.g., Abcam ab133534).

- Secondary Antibody: Alexa Fluor 488 Goat Anti-Rabbit.
- DNA Damage Inducer: Cisplatin (5 μ M) or Ionizing Radiation (10 Gy).

Workflow:

- Seeding: Plate tumor cells (e.g., H1299 or PC3) on glass coverslips in 6-well plates (2×10^5 cells/well).
- Drug Treatment:
 - Group A: Control (DMSO).
 - Group B: MP470 (1.0 μ M - 5.0 μ M) for 24 hours.
- Damage Induction: Add Cisplatin (5 μ M) to both groups for the final 4-6 hours of the MP470 incubation.
- Fixation: Wash with PBS, fix with 4% Paraformaldehyde (15 min, RT).
- Permeabilization: 0.5% Triton X-100 in PBS (10 min).
- Blocking: 3% BSA in PBS (1 hour).
- Staining: Incubate with Anti-Rad51 (1:500) overnight at 4°C. Wash. Incubate with Secondary (1:1000) for 1 hr. Counterstain with DAPI.
- Analysis: Confocal microscopy. Count Rad51 foci per nucleus.
 - Success Criterion: >50% reduction in nuclear Rad51 foci in MP470+Cisplatin treated cells compared to Cisplatin-only control.

Protocol B: Synergism Analysis (Combination Index)

Objective: Quantify the synergy between MP470 and Etoposide/Cisplatin using the Chou-Talalay method.

Workflow:

- Seeding: 3,000 cells/well in 96-well plates. Allow attachment (24h).
- Dosing Matrix:
 - MP470: Serial dilution (e.g., 0, 0.625, 1.25, 2.5, 5, 10 μ M).
 - Chemo (Etoposide): Serial dilution (e.g., 0, 0.1, 1, 10, 100 μ M).
 - Critical Step: Treat in a constant ratio (e.g., IC50_MP470 : IC50_Chemo).
- Incubation: 72 hours.
- Readout: CellTiter-Glo® or MTT assay.
- Calculation: Use CompuSyn software to calculate the Combination Index (CI).
 - $CI < 1.0$: Synergism (Target for MP470).
 - $CI = 1.0$: Additive.
 - $CI > 1.0$: Antagonism.

Experimental Workflow Diagram

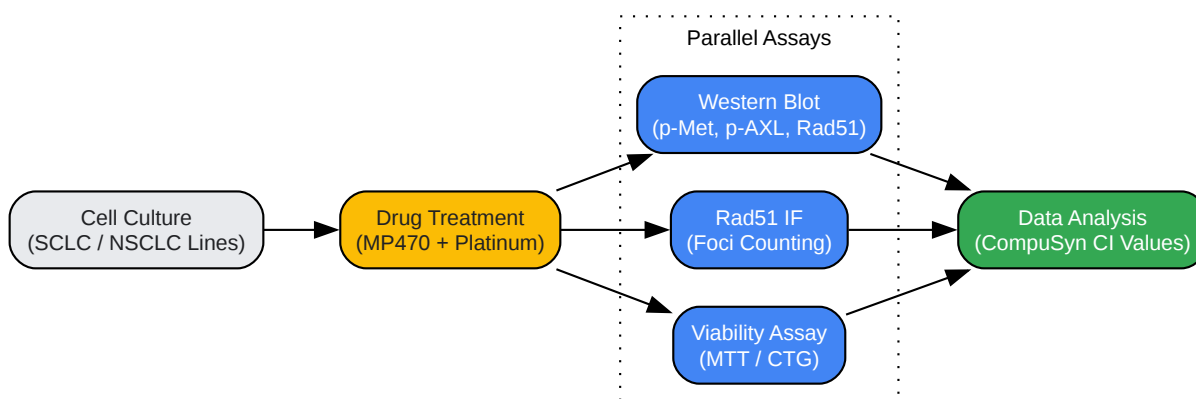


Figure 2: Preclinical Validation Workflow for MP470 Synergy

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Clinical & Translational Considerations

Formulation: Hydrochloride Salt vs. Free Base

Researchers must utilize **MP470 Hydrochloride** for in vivo studies or formulation development.

- **Solubility:** The free base of MP470 has poor aqueous solubility. The HCl salt form significantly improves dissolution and oral bioavailability.
- **Vehicle:** For in vivo (murine) oral gavage, a lipid-based suspension (e.g., Labrasol or equivalent lipid mixture) is often required to mimic the clinical formulation (LIP-01).

Patient Selection Biomarkers

To maximize the probability of success in translational models, screen for:

- **c-Met/AXL Co-expression:** High levels indicate dependence on the survival pathways MP470 inhibits.
- **Wild-Type p53 vs. Mutant p53:** While MP470 works in both, the DNA repair suppression mechanism is often more lethal in tumors that already have compromised checkpoint control (e.g., p53 mutants).

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